Application Note: Quantitative Analysis of CH-141 in Human Plasma

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Compound of Interest	
Compound Name: CH-141	
Cat. No.: B1668554	Get Quote

Abstract

This document provides detailed protocols for the quantification of **CH-141**, a novel small molecule inhibitor, in human plasma samples. Accurate determination of **CH-141** concentrations is critical for pharmacokinetic (PK) and pharmacodynamic (PD) studies in drug development. Two robust analytical methods are presented: Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) for high sensitivity and specificity, and a competitive Enzyme-Linked Immunosorbent Assay (ELISA) for high-throughput screening. This note includes comprehensive experimental workflows, performance data, and visual diagrams to guide researchers in implementing these methods.

Introduction

CH-141 is an investigational therapeutic agent designed to inhibit the hypothetical "Kinase-A" signaling pathway, a critical cascade implicated in various proliferative diseases. To support preclinical and clinical development, validated bioanalytical methods are required to measure **CH-141** levels in biological matrices. This application note details two distinct methodologies for the accurate quantification of **CH-141** in human plasma, providing researchers with the tools to assess its absorption, distribution, metabolism, and excretion (ADME) properties.
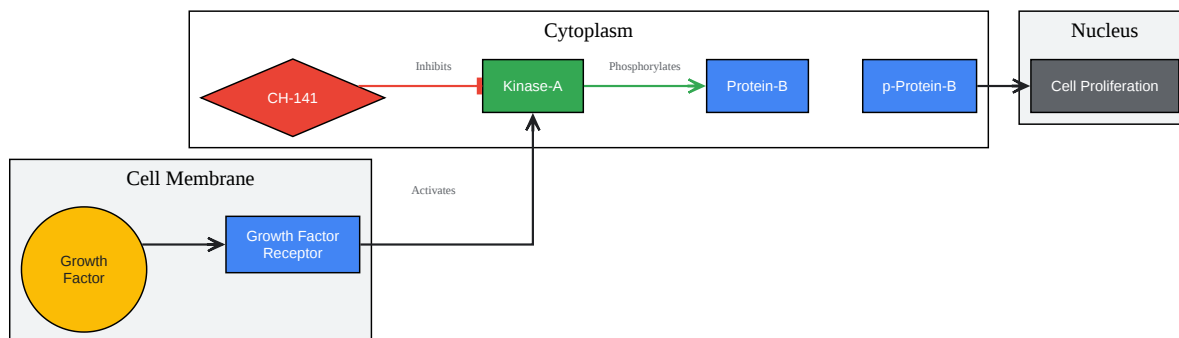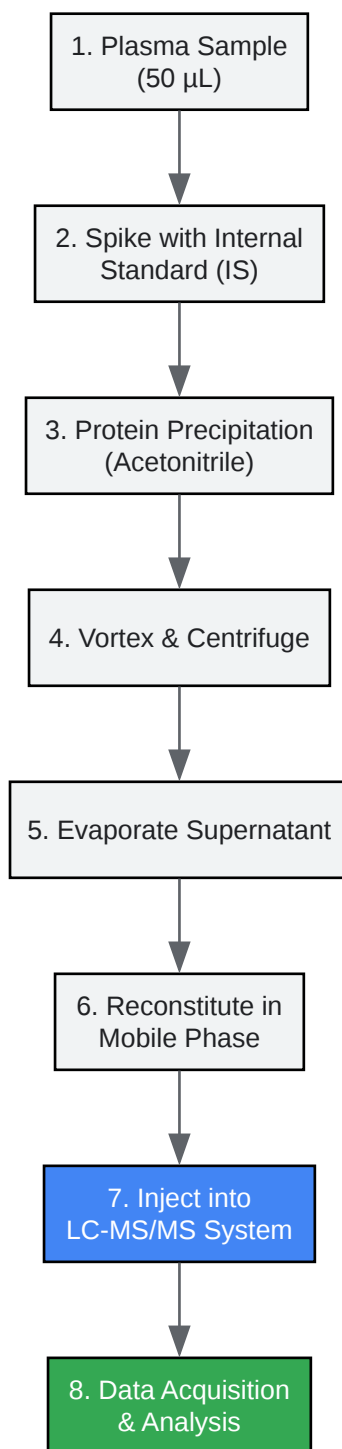
Quantitative Performance Summary

The following table summarizes the performance characteristics of the two validated methods for **CH-141** quantification in human plasma.

Parameter	LC-MS/MS Method	Competitive ELISA Method
Linear Range	0.1 - 1000 ng/mL	1 - 500 ng/mL
Limit of Detection (LOD)	0.05 ng/mL	0.5 ng/mL
Limit of Quantification (LOQ)	0.1 ng/mL	1 ng/mL
Intra-Assay Precision (%CV)	< 5%	< 10%
Inter-Assay Precision (%CV)	< 7%	< 15%
Mean Recovery (%)	95.2%	91.5%
Sample Volume	50 µL	100 µL

Signaling Pathway of CH-141

CH-141 functions by competitively inhibiting the ATP-binding site of Kinase-A, preventing the phosphorylation of its downstream substrate, Protein-B. This action blocks the subsequent signal transduction cascade that leads to cellular proliferation.

Cytoplasm

CH-141 —Inhibits→ Kinase-A —Phosphorylates→ Protein-B   p-Protein-B → Cell Proliferation

Nucleus

Cell Proliferation

Cell Membrane

Growth Factor → Growth Factor Receptor

Activates

```
┌─────────────────────┐
│  1. Plasma Sample   │
│      (50 µL)        │
└─────────────────────┘
          │
          ▼
┌─────────────────────┐
│ 2. Spike with       │
│  Internal           │
│  Standard (IS)      │
└─────────────────────┘
          │
          ▼
┌─────────────────────┐
│ 3. Protein          │
│  Precipitation      │
│  (Acetonitrile)     │
└─────────────────────┘
          │
          ▼
┌─────────────────────┐
│ 4. Vortex &         │
│  Centrifuge         │
└─────────────────────┘
          │
          ▼
┌─────────────────────┐
│ 5. Evaporate        │
│  Supernatant        │
└─────────────────────┘
          │
          ▼
┌─────────────────────┐
│ 6. Reconstitute in  │
│  Mobile Phase       │
└─────────────────────┘
          │
          ▼
┌─────────────────────┐
│ 7. Inject into      │
│  LC-MS/MS System    │
└─────────────────────┘
          │
          ▼
┌─────────────────────┐
│ 8. Data Acquisition │
│  & Analysis         │
└─────────────────────┘
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Tech Support

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